Spectroscopic Characterization of 3-(4-fluorophenyl)benzenesulfonyl Chloride: A Technical Guide

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Compound of Interest

Compound Name:	*3-(4-fluorophenyl)benzenesulfonyl Chloride*
CAS No.:	*861248-58-0*
Cat. No.:	*B1336029*

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This technical guide provides a comprehensive overview of the spectroscopic characterization of **3-(4-fluorophenyl)benzenesulfonyl chloride**, a key intermediate in pharmaceutical and materials science research. This document is intended for researchers, scientists, and drug development professionals, offering in-depth theoretical and practical insights into the analytical methodologies required for the structural elucidation and purity assessment of this compound.

Introduction and Molecular Structure

3-(4-fluorophenyl)benzenesulfonyl chloride is a biaryl sulfonyl chloride with the molecular formula $C_{12}H_8ClFO_2S$ and a molecular weight of approximately 270.71 g/mol [1]. Its structure, featuring a fluorinated phenyl ring linked to a benzenesulfonyl chloride moiety, makes it a valuable building block in organic synthesis. The precise characterization of this molecule is paramount for ensuring the integrity of subsequent synthetic steps and the quality of the final products. This guide will detail the expected spectroscopic signatures of **3-(4-**

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fluorophenyl)benzenesulfonyl chloride using Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

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edge [color="#202124"]; S -- O1 [len=0.8]; S -- O2 [len=0.8]; S -- Cl [len=1.2]; S -- C6; C1 -- C2; C2 -- C3; C3 -- C4; C4 -- C5; C5 -- C6; C6 -- C1; C3 -- C7; C7 -- C8; C8 -- C9; C9 -- C10; C10 -- C11; C11 -- C12; C12 -- C7; C10 -- F; } Caption: Molecular structure of **3-(4-fluorophenyl)benzenesulfonyl chloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. For **3-(4-fluorophenyl)benzenesulfonyl chloride**, ^{1}H, ^{13}C, and ^{19}F NMR will provide critical information about the molecular framework.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum is expected to show complex multiplets in the aromatic region (typically 7.0-8.5 ppm). The protons on the two aromatic rings will exhibit distinct chemical shifts and coupling patterns due to the influence of the electron-withdrawing sulfonyl chloride group and the fluorine atom.

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Proton Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Coupling Constants (Hz)
H-2', H-6' (ortho to F)	~7.2-7.4	Doublet of doublets (dd) or triplet (t)	JHF ≈ 8-9 Hz, JHH ≈ 8-9 Hz
H-3', H-5' (meta to F)	~7.6-7.8	Triplet (t) or multiplet (m)	JHH ≈ 8-9 Hz
H-2	~8.1-8.3	Singlet (s) or narrow triplet (t)	
H-4	~7.9-8.1	Doublet of doublets (dd)	JHH ≈ 7-8 Hz
H-5	~7.6-7.8	Triplet (t)	JHH ≈ 7-8 Hz
H-6	~7.9-8.1	Doublet of doublets (dd)	JHH ≈ 7-8 Hz

Rationale: The protons on the fluorophenyl ring will show characteristic coupling to the ^{19}F nucleus. The protons on the benzenesulfonyl chloride ring are influenced by the strong electron-withdrawing nature of the SO_2Cl group, leading to a downfield shift. The proton at the 2-position is expected to be the most deshielded on that ring, appearing as a singlet or a narrow triplet due to smaller meta couplings.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on all the carbon atoms in the molecule. The carbon attached to the fluorine will show a large one-bond C-F coupling constant.

Carbon Assignment	Predicted Chemical Shift (ppm)	Predicted ^{1}JCF (Hz)
C-SO_2Cl	~140-145	
C-F	~160-165	~240-260
Other Aromatic Carbons	~120-140	

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Predicted ^{19}F NMR Spectrum

The ^{19}F NMR spectrum is expected to show a single resonance for the fluorine atom. The chemical shift will be in the typical range for an aryl fluoride.

Fluorine Assignment	Predicted Chemical Shift (ppm)
Ar-F	-110 to -120 (relative to $CFCl_3$)

Rationale: The chemical shift of fluorine is sensitive to its electronic environment. A value in this range is consistent with a fluorine atom attached to an aromatic ring that is part of a biphenyl system[2].

Experimental Protocol for NMR Data Acquisition

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"Tube" -> "Instrument" [lhead="cluster_acq", ltail="cluster_prep", color="#34A853"]; "Acquire" -> "Process" [lhead="cluster_proc", ltail="cluster_acq", color="#EA4335"]; } Caption: General workflow for NMR data acquisition and processing.

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- Sample Preparation: Accurately weigh 10-20 mg of **3-(4-fluorophenyl)benzenesulfonyl chloride** and dissolve it in approximately 0.6 mL of deuterated chloroform ($CDCl_3$) or another suitable deuterated solvent. Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup: Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better resolution.
- Data Acquisition:
  - ^{1}H NMR: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. A spectral width of 12-15 ppm is appropriate.
  - ^{13}C NMR: Use a proton-decoupled pulse sequence to obtain a spectrum with singlets for each carbon. A larger number of scans will be required compared to ^{1}H NMR.
  - ^{19}F NMR: Acquire the spectrum with proton decoupling to simplify the fluorine signal.
- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the appropriate standard (tetramethylsilane for ^{1}H and ^{13}C, and $CFCl_3$ for ^{19}F).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which aids in confirming its identity.

Predicted Mass Spectrum

For **3-(4-fluorophenyl)benzenesulfonyl chloride** ($C_{12}H_8ClFO_2S$), the expected exact mass is approximately 269.9918 Da[1].

- Molecular Ion Peak (M^+): The mass spectrum should show a molecular ion peak at m/z corresponding to the molecular weight. Due to the presence of chlorine, an isotopic pattern will be observed for the molecular ion, with a peak at M^+ and another at M^++2 in an approximate 3:1 ratio, characteristic of the natural abundance of ^{35}Cl and ^{37}Cl.
- Major Fragmentation Pathways:

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- Loss of Cl: $[M-Cl]^+$
- Loss of SO_2: $[M-SO_2]^+$
- Cleavage of the C-S bond.

Ion	Predicted m/z	Comments
$[C_{12}H_8{}^{35}ClFO_2S]^+$	~270	Molecular ion (M^+)
$[C_{12}H_8{}^{37}ClFO_2S]^+$	~272	Isotopic peak (M^++2)
$[C_{12}H_8FO_2S]^+$	~235	Loss of Cl
$[C_{12}H_8ClF]^+$	~206	Loss of SO_2

Experimental Protocol for Mass Spectrometry Data Acquisition

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"Solvent" -> "Instrument" [lhead="cluster_acq", ltail="cluster_prep", color="#34A853"]; "Mode" -> "Process" [lhead="cluster_proc", ltail="cluster_acq", color="#EA4335"]; } Caption: General

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workflow for mass spectrometry data acquisition and analysis.

- Sample Preparation: Prepare a dilute solution of the compound in a suitable volatile solvent such as methanol or acetonitrile.
- Instrumentation: Use a high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap) to obtain accurate mass measurements.
- Ionization: Employ a soft ionization technique like Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) to minimize fragmentation and clearly observe the molecular ion.
- Data Analysis: Analyze the resulting spectrum to identify the molecular ion peak and its characteristic isotopic pattern. Compare the experimental mass to the calculated exact mass to confirm the elemental composition.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific frequencies corresponding to the vibrations of chemical bonds.

Predicted IR Spectrum

The IR spectrum of **3-(4-fluorophenyl)benzenesulfonyl chloride** is expected to show characteristic absorption bands for the sulfonyl chloride and aromatic moieties.

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Functional Group	Predicted Absorption Range (cm^{-1})	Vibrational Mode
Aromatic C-H	3100-3000	Stretching
Aromatic C=C	1600-1450	Stretching
S=O	1380-1360 and 1190-1170	Asymmetric and Symmetric Stretching
C-F	1250-1000	Stretching
S-Cl	600-500	Stretching

Rationale: The two strong bands for the S=O stretching are characteristic of sulfonyl chlorides[3][4]. The C-F stretch and aromatic C-H and C=C stretches are also expected in their typical regions[5].

Experimental Protocol for IR Data Acquisition

- Sample Preparation: The spectrum can be acquired using a neat sample (if liquid at room temperature) as a thin film between two salt plates (e.g., NaCl or KBr), or as a solid dispersed in a KBr pellet. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used for direct analysis of the solid sample.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Collect the spectrum over the range of 4000-400 cm^{-1}. Acquire a background spectrum of the empty sample holder or pure KBr before running the sample.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Conclusion

The comprehensive spectroscopic analysis of **3-(4-fluorophenyl)benzenesulfonyl chloride**, employing ^{1}H, ^{13}C, and ^{19}F NMR, mass spectrometry, and IR spectroscopy, provides a robust framework for its unequivocal identification and characterization. The predicted spectral data and detailed experimental protocols outlined in this guide serve as a valuable resource for

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researchers working with this important chemical intermediate, ensuring the quality and reliability of their scientific endeavors.

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